

Application Notes and Protocols for N1-Methoxymethyl picrinine

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Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B12631715

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Introduction

N1-Methoxymethyl picrinine is an indole alkaloid isolated from the leaves of *Alstonia scholaris*, a plant used in traditional medicine.[1][2][3] The parent compound, picrinine, is known to exhibit anti-inflammatory activity by inhibiting the 5-lipoxygenase enzyme, and it also possesses anti-tussive and anti-asthmatic properties.[2][4][5][6] These characteristics suggest that **N1-Methoxymethyl picrinine** may be a valuable compound for investigation in relevant pharmacological research.

These application notes provide a comprehensive guide to the preparation of stock solutions of **N1-Methoxymethyl picrinine**, including its physicochemical properties, safety and handling guidelines, and detailed protocols for use in typical cell-based assays.

Physicochemical Properties

A summary of the key physicochemical properties of **N1-Methoxymethyl picrinine** is presented below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	References
CAS Number	1158845-78-3	[7] [8]
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[3] [7]
Molecular Weight	382.5 g/mol	[3] [9]
Appearance	Powder	[7] [9]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[7] [8] [10]
Storage (Solid)	Store in a sealed, cool, and dry condition.	[9]
Storage (Stock Solution)	Store below -20°C for several months.	[9]

Safety and Handling

N1-Methoxymethyl picrinine is a bioactive alkaloid and should be handled with appropriate caution. Follow standard laboratory safety procedures.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side protection when handling the compound.[\[11\]](#)[\[12\]](#)
- Engineering Controls: Handle the solid powder form of **N1-Methoxymethyl picrinine** in a chemical fume hood to prevent inhalation of dust.[\[13\]](#)
- Handling: Avoid creating dust when weighing and handling the solid material. Use a spatula for transfers.[\[12\]](#)
- Spills: In case of a spill, avoid sweeping up the dry powder. If the material is a solid, moisten it with water before cleaning with an absorbent pad.[\[14\]](#) Clean the spill area thoroughly with a detergent solution.
- Waste Disposal: Dispose of all waste contaminated with **N1-Methoxymethyl picrinine** (e.g., pipette tips, tubes, gloves) as hazardous chemical waste according to your institution's

guidelines.[\[13\]](#)

Experimental Protocols

4.1. Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N1-Methoxymethyl picrinine** in dimethyl sulfoxide (DMSO), a common solvent for in vitro biological assays.

Materials:

- **N1-Methoxymethyl picrinine** (solid powder)
- Anhydrous/molecular biology grade DMSO
- Sterile, amber glass vial or cryogenic vial
- Microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile filter tips

Equipment:

- Chemical fume hood
- Vortex mixer
- Water bath sonicator or 37°C incubator/water bath

Procedure:

- Determine the Required Mass: Calculate the mass of **N1-Methoxymethyl picrinine** needed to prepare the desired volume and concentration.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 382.5 \text{ g/mol} = 3.825 \text{ mg}$
- Weigh the Compound: In a chemical fume hood, carefully weigh the calculated mass (e.g., 3.825 mg) of **N1-Methoxymethyl picrinine** powder and place it into a sterile vial.
- Dissolve the Compound:
 - Add the desired volume (e.g., 1 mL) of DMSO to the vial containing the compound.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensure Complete Dissolution (Optional but Recommended):
 - If the compound does not fully dissolve, warm the vial to 37°C for 5-10 minutes and vortex again.^[9]
 - Alternatively, place the vial in an ultrasonic bath for a few minutes to aid solubility.^[9]
 - Visually inspect the solution against a light source to ensure no solid particulates remain.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryogenic vials.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage. The stock solution is stable for several months when stored under these conditions.^[9]

4.2. Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol describes the preparation of working solutions from the 10 mM stock for treating cells in a typical 96-well plate format.

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM **N1-Methoxymethyl picrinine** stock solution at room temperature.
- Prepare Intermediate Dilutions: Perform serial dilutions of the stock solution in cell culture medium to create a range of intermediate concentrations. It is crucial to ensure the final concentration of DMSO in the culture medium is consistent across all treatments (including the vehicle control) and is non-toxic to the cells (typically $\leq 0.5\%$).
 - Example for a final concentration of 10 μM in 100 μL final well volume:
 - Prepare a 2X working solution (20 μM) by diluting the 10 mM stock 1:500 in culture medium (e.g., 2 μL of 10 mM stock into 998 μL of medium).
 - Add 50 μL of this 2X working solution to the wells already containing 50 μL of cells in medium. This results in a final concentration of 10 μM (1X) and a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO as the highest concentration of the test compound.
- Cell Treatment: Add the prepared working solutions or vehicle control to the appropriate wells of the cell culture plate and incubate for the desired experimental duration.

Diagrams and Workflows

5.1. Experimental Workflow: Stock Solution Preparation and Cell Treatment

The following diagram outlines the general workflow from receiving the solid compound to its application in a cell-based assay.

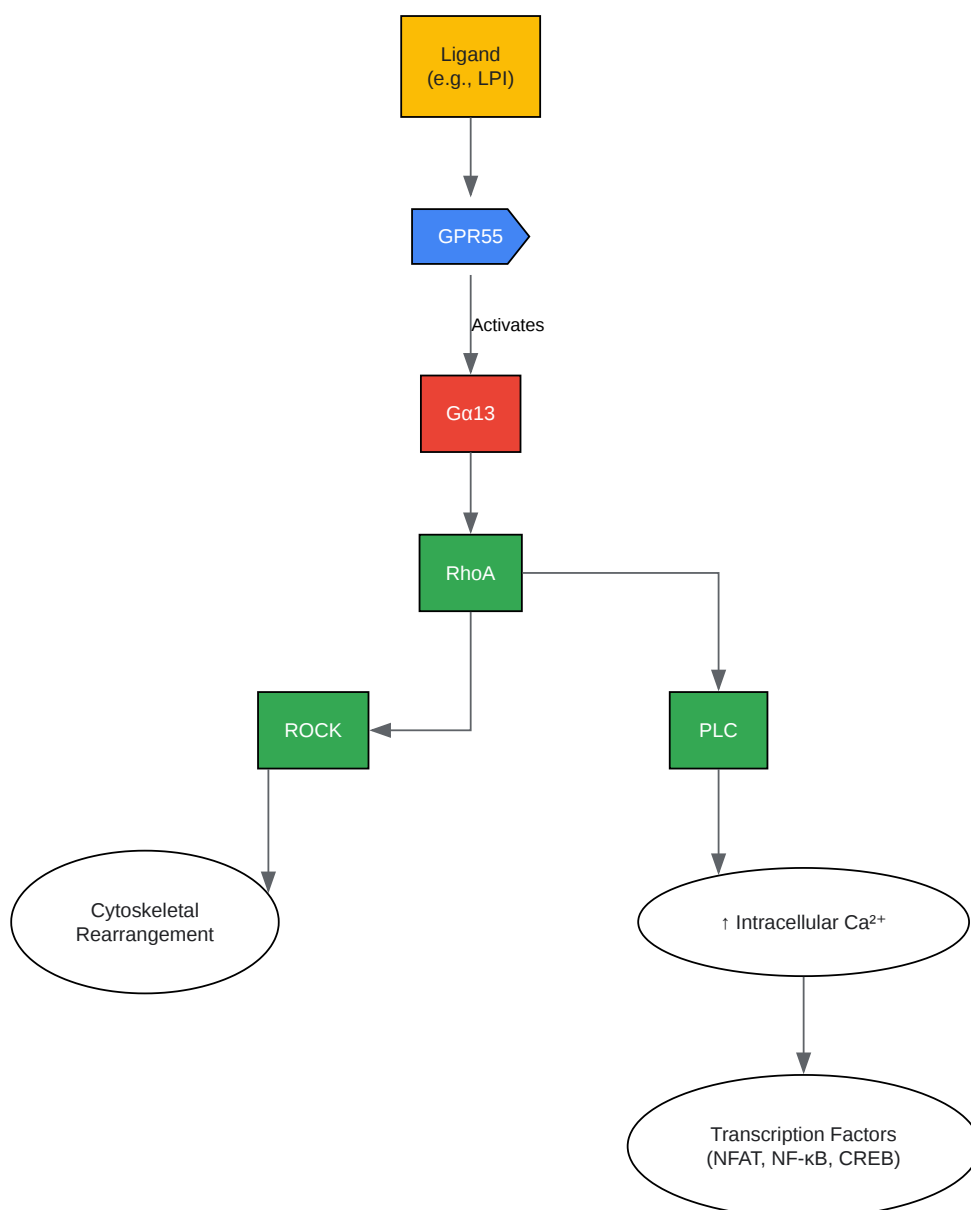


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Caption: Workflow for preparing and using **N1-Methoxymethyl picrinine**.

5.2. Example Signaling Pathway: GPR55 Activation

While the direct molecular targets of **N1-Methoxymethyl picrinine** are not fully elucidated, many alkaloids interact with G-protein coupled receptors (GPCRs). The GPR55 receptor is presented here as a representative signaling pathway that can be studied. GPR55 activation leads to the coupling of G-proteins like Gα13, initiating downstream cascades that regulate cellular processes.[15][16][17]



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Caption: Simplified GPR55 signaling pathway.

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